

# Application Notes and Protocols for the Mass Spectrometric Analysis of Eduline

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## Compound of Interest

Compound Name: *Eduline*

Cat. No.: *B189076*

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## Introduction

**Eduline** (6-methoxy-1-methyl-2-phenyl-4(1H)-quinolinone) is a quinoline alkaloid found in a variety of plant species, including *Skimmia japonica*, *Casimiroa edulis*, and *Orixa japonica*.<sup>[1]</sup> As a member of the quinolone class of compounds, which are known for their diverse biological activities, the accurate detection and quantification of **Eduline** are crucial for phytochemical analysis, drug discovery, and metabolic studies. Mass spectrometry (MS), coupled with chromatographic separation techniques such as Gas Chromatography (GC) and Liquid Chromatography (LC), offers a highly sensitive and specific method for the analysis of **Eduline** in complex matrices.

These application notes provide an overview of the mass spectrometric properties of **Eduline** and generalized protocols for its analysis.

## Data Presentation: Mass Spectrometric Data for Eduline

The following table summarizes the key mass spectrometric information for **Eduline**, which is essential for its identification and quantification.

Parameter	Value	Source
Chemical Formula	C <sub>17</sub> H <sub>15</sub> NO <sub>2</sub>	[2]
Molecular Weight	265.31 g/mol	[2]
Exact Mass	265.110279 g/mol	[2]
CAS Registry Number	6878-08-6	[2]
Primary MS Type	Gas Chromatography-Mass Spectrometry (GC-MS)	[2]
Major Fragment Ions (m/z)	Due to licensing restrictions, a full list of fragment ions is not available in the public domain. However, analysis would typically involve monitoring the molecular ion and characteristic fragment ions for confident identification.	

## Experimental Protocols

The following are generalized protocols for the extraction and mass spectrometric analysis of quinoline alkaloids, like **Eduline**, from plant materials. These should be considered as a starting point and may require optimization for specific research needs.

### Protocol 1: Extraction of Eduline from Plant Material

This protocol outlines a general procedure for the extraction of alkaloids from plant tissues.

Materials:

- Dried and powdered plant material (e.g., leaves, roots)
- Methanol (MeOH)
- Chloroform (CHCl<sub>3</sub>)

- Ammonia solution (25%)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Rotary evaporator
- Filter paper

Procedure:

- Moisten the powdered plant material with a 10% ammonia solution.
- Extract the moistened material with a mixture of chloroform and methanol (ratio may need optimization, e.g., 3:1 v/v) at room temperature for 24-48 hours with occasional shaking.
- Filter the extract and concentrate the filtrate under reduced pressure using a rotary evaporator.
- The resulting crude extract can be further purified using techniques like column chromatography if necessary, or directly prepared for MS analysis.

## Protocol 2: GC-MS Analysis of Eduline

This protocol is suitable for the analysis of thermally stable and volatile compounds like **Eduline**.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary column suitable for alkaloid analysis (e.g., DB-5ms or equivalent)

GC Conditions (Example):

- Injector Temperature: 250 °C
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 min

- Ramp: 10 °C/min to 280 °C
- Hold: 10 min at 280 °C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Injection Volume: 1 µL

#### MS Conditions (Example):

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Scan Range: m/z 50-500

## Protocol 3: LC-MS/MS Analysis of Eduline

This protocol is ideal for the analysis of **Eduline** in complex mixtures and for high-sensitivity quantification.

#### Instrumentation:

- Liquid Chromatograph coupled to a Tandem Mass Spectrometer (LC-MS/MS)
- Reversed-phase C18 column (e.g., 2.1 mm x 100 mm, 2.6 µm)

#### LC Conditions (Example):

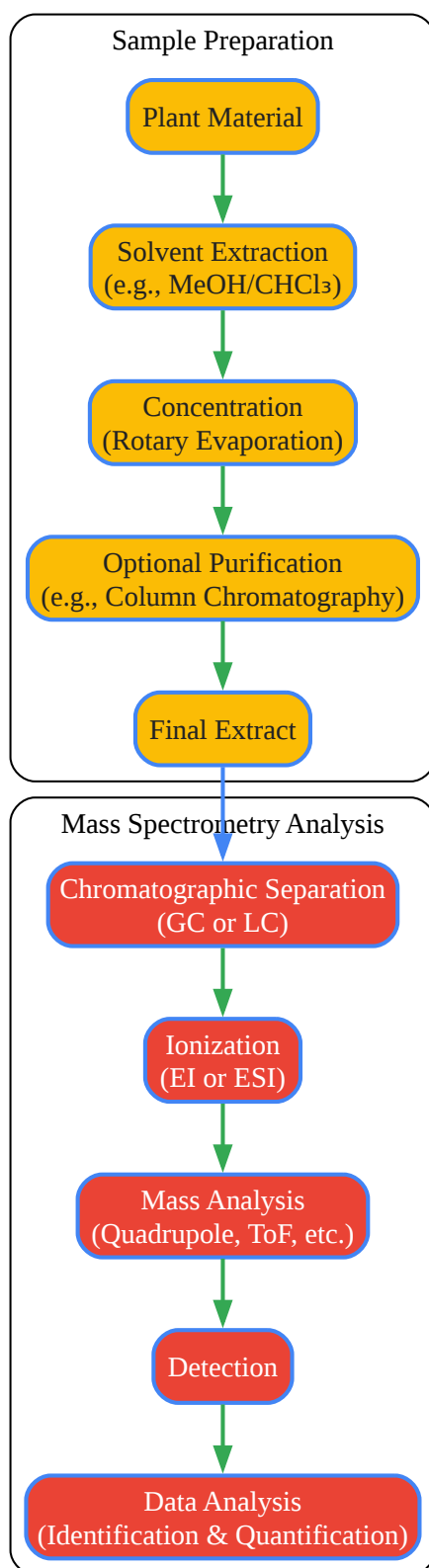
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient:
  - 0-2 min: 5% B

- 2-15 min: 5-95% B
- 15-18 min: 95% B
- 18-18.1 min: 95-5% B
- 18.1-22 min: 5% B
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL

#### MS/MS Conditions (Example):

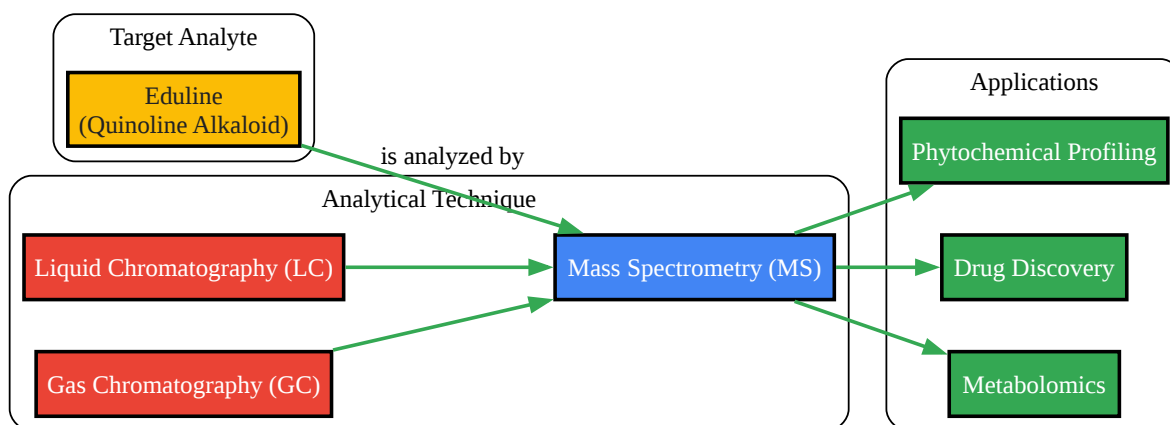
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Capillary Voltage: 3.5 kV
- Source Temperature: 120 °C
- Desolvation Temperature: 350 °C
- Collision Gas: Argon
- Scan Mode: Multiple Reaction Monitoring (MRM) - requires selection of precursor and product ions for **Eduline**.

## Visualizations



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Caption: General experimental workflow for the analysis of **Eduline**.



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## References

- 1. 6-Methoxy-1-methyl-2-phenyl-4(1H)-quinolinone | C<sub>17</sub>H<sub>15</sub>NO<sub>2</sub> | CID 622180 - PubChem [pubchem.ncbi.nlm.nih.gov]
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